

3-(4-Fluoro-2-methylphenoxy)pyrrolidine: Technical Safety & Handling Guide

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Compound of Interest

Compound Name: 3-(4-Fluoro-2-methylphenoxy)pyrrolidine

Cat. No.: B7774900

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Executive Summary: The Scaffold in Context

In the realm of high-throughput screening and lead optimization, **3-(4-Fluoro-2-methylphenoxy)pyrrolidine** (CAS 1185299-59-5) serves as a critical chiral building block. Its structural architecture combines a saturated nitrogen heterocycle (pyrrolidine) with a lipophilic, fluorinated aryl ether.

From a medicinal chemistry perspective, this motif is frequently utilized to modulate basicity and metabolic stability in CNS-active agents and kinase inhibitors. The fluorine atom at the para-position blocks metabolic oxidation (P450 blockade), while the ortho-methyl group restricts conformational rotation, potentially locking the ether linkage into a bioactive conformation.

This guide provides a rigorous safety and technical framework for handling this compound, synthesizing field-proven data with "read-across" toxicology from structural analogues.

Chemical Identity & Physicochemical Properties[1] [2][3][4][5]

Property	Data
Chemical Name	3-(4-Fluoro-2-methylphenoxy)pyrrolidine
CAS Number	1185299-59-5 (HCl Salt often cited)
Molecular Formula	C ₁₁ H ₁₄ FNO (Free Base) / C ₁₁ H ₁₅ ClFNO (HCl Salt)
Molecular Weight	195.24 g/mol (Free Base) / 231.69 g/mol (HCl Salt)
Physical State	White to off-white solid (HCl salt) or viscous oil (Free base)
Solubility	Soluble in DMSO, Methanol, Water (as HCl salt)
pKa (Calculated)	~9.5 (Pyrrolidine nitrogen)
SMILES	<chem>Cc1cc(F)ccc1OC2CNCC2</chem>

Hazard Identification & Risk Assessment (GHS)

Signal Word:DANGER

Based on the functional group analysis (secondary aliphatic amine) and data from close structural analogues (e.g., 3-phenoxy pyrrolidine), this compound is classified as Corrosive and an Acute Toxin.

GHS Classification[7][11]

- Skin Corrosion/Irritation: Category 1B (Causes severe skin burns and eye damage).
- Serious Eye Damage: Category 1.[1][2]
- Acute Toxicity (Oral): Category 4 (Harmful if swallowed).
- Specific Target Organ Toxicity (Single Exposure): Category 3 (Respiratory irritation).

Structural Alerts

- Secondary Amine: High basicity (pKa ~9-10) leads to tissue saponification upon contact.
- Fluorinated Aryl Ether: Generally stable, but thermal decomposition can release hydrogen fluoride (HF) and nitrogen oxides (NO_x).

Experimental Protocol: Synthesis & Handling

A. Synthesis Workflow (Mitsunobu Coupling)

Context: This compound is rarely found in nature and is typically synthesized via etherification.

Objective: Synthesize the N-Boc protected intermediate followed by deprotection.

Reagents:

- N-Boc-3-hydroxypyrrolidine (1.0 eq)
- 4-Fluoro-2-methylphenol (1.1 eq)[3]
- Triphenylphosphine (PPh₃, 1.2 eq)
- Diisopropyl azodicarboxylate (DIAD, 1.2 eq)
- Solvent: Anhydrous THF

Step-by-Step Methodology:

- Preparation: Charge a flame-dried round-bottom flask with N-Boc-3-hydroxypyrrolidine, 4-Fluoro-2-methylphenol, and PPh₃ in anhydrous THF under nitrogen atmosphere. Cool to 0°C.
- Addition: Add DIAD dropwise over 20 minutes. The reaction is exothermic; maintain internal temperature <5°C to prevent side reactions.
- Reaction: Allow to warm to room temperature (25°C) and stir for 12–16 hours. Monitor via TLC (Hexane/EtOAc 4:1) or LC-MS.
- Workup: Quench with water. Extract with Ethyl Acetate (3x). Wash organics with 1N NaOH (to remove unreacted phenol) and brine. Dry over Na₂SO₄.

- Deprotection: Dissolve the purified intermediate in 4M HCl in Dioxane. Stir for 2 hours. Precipitate the hydrochloride salt with diethyl ether.

B. Visualization: Synthesis Logic

The following diagram illustrates the critical pathway and decision nodes during synthesis.



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Caption: Figure 1. Mitsunobu coupling workflow for ether linkage formation and subsequent deprotection.

Safe Handling & Exposure Control

Engineering Controls:

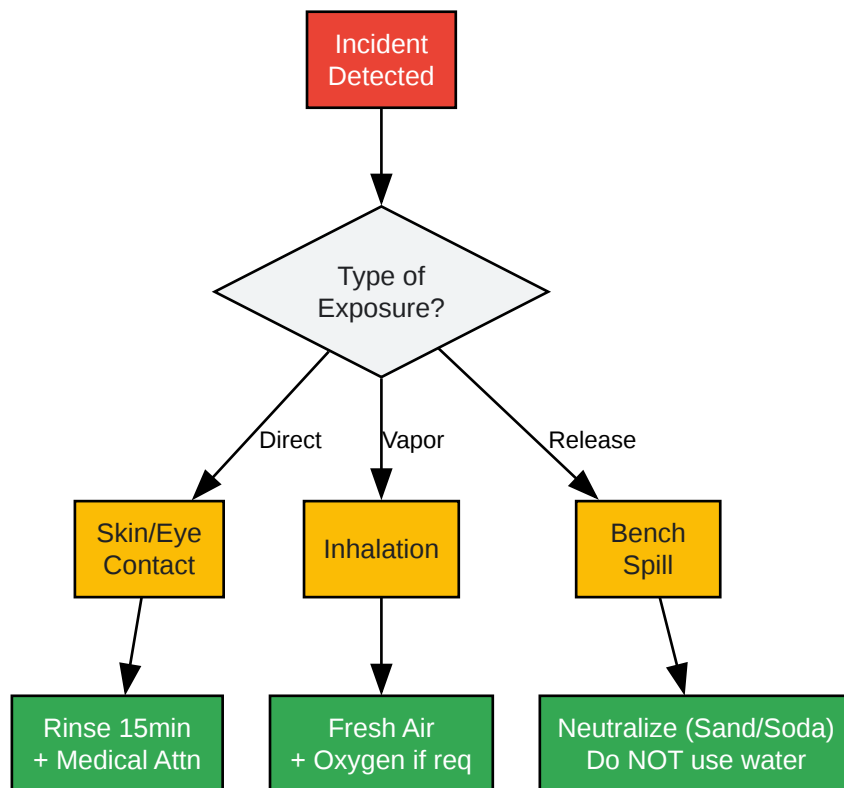
- Fume Hood: Mandatory.[4] Minimum face velocity of 100 fpm.
- Glove Box: Recommended for handling the free base form due to potential volatility and corrosivity.

Personal Protective Equipment (PPE) Matrix:

Component	Specification	Rationale
Gloves	Nitrile (Double gloving recommended)	Protects against amine permeation.
Eye Protection	Chemical Goggles + Face Shield	Prevents corneal damage from corrosive dust/splash.
Respiratory	P95/P100 Respirator	Required if handling powder outside a hood (not recommended).
Body	Tyvek® Lab Coat	Chemical resistant barrier.[5]

C. Visualization: Safety Decision Tree

This diagram outlines the immediate actions required upon exposure or spill.



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Caption: Figure 2. Immediate response logic for exposure scenarios involving corrosive amines.

Emergency Response & First Aid

Fire Fighting Measures:

- Extinguishing Media: Dry chemical, CO₂, or alcohol-resistant foam.[6] Do not use a solid water stream as it may scatter the corrosive material.
- Hazardous Combustion: Emits toxic fumes of Carbon Oxides (CO_x), Nitrogen Oxides (NO_x), Hydrogen Chloride (HCl), and Hydrogen Fluoride (HF).

- Firefighter PPE: Full bunker gear and SCBA (Self-Contained Breathing Apparatus) are non-negotiable due to HF risk.

First Aid Protocols:

- Eye Contact: Immediately flush with saline/water for at least 15 minutes, lifting eyelids. The high pH can cause rapid corneal opacification. Consult an ophthalmologist immediately.
- Skin Contact: Remove contaminated clothing.[1][6] Wash with soft soap and copious water. If the HCl salt is used, irritation is slower but still damaging; if free base, damage is immediate.
- Ingestion: Do NOT induce vomiting (risk of esophageal perforation). Rinse mouth with water. [5][6] Administer 1-2 glasses of water/milk to dilute.

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